

An In-depth Technical Guide to Trisphenol Compounds

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A Note on Nomenclature: The term "**Trisphenol** A" is not a standard chemical designation. Research indicates that this name may refer to one of two distinct compounds: **Trisphenol** or **Trisphenol** PA. This guide provides a detailed overview of the available technical information for both substances. Due to the limited availability of in-depth experimental data in publicly accessible literature, this guide synthesizes information from chemical databases and patent literature.

Trisphenol

Trisphenol is a phenolic compound that is structurally related to Bisphenol A (BPA), containing three hydroxyphenyl moieties.

IUPAC Name and Chemical Structure

- IUPAC Name: 2,4-bis[2-(4-hydroxyphenyl)propan-2-yl]phenol[1]
- Synonyms: 4,4'-((4-hydroxy-1,3-phenylene)bis(propane-2,2-diyl))diphenol, 2,4-Bis(p-hydroxy-alpha,alpha-dimethylbenzyl)phenol[1]

Chemical Structure:

Figure 1: Chemical Structure of Trisphenol.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Trisphenol**.



| Property | Value | Source |
|-------------------|-------------------|--------|
| Molecular Formula | C24H26O3 | [2] |
| Molecular Weight | 362.46 g/mol | [2] |
| CAS Number | 2300-15-4 | [1] |
| Appearance | Solid (predicted) | |
| Stereochemistry | Achiral | [2] |

Experimental Protocols

Detailed, publicly available experimental protocols for the specific synthesis of **Trisphenol** are limited. However, the general synthesis of **trisphenol** compounds often involves the acid-catalyzed condensation reaction of a phenol with a ketone or a di-functionalized phenol.[3][4]

General Synthesis Approach for **Trisphenol** Derivatives:

A general method for producing **trisphenol** compounds involves reacting a carbonyl compound with a molar excess of a phenol in the presence of an acid catalyst.[3]

- Reactants: A suitable carbonyl compound and a phenol.
- Molar Ratio: The phenol is typically used in a molar excess, ranging from 3 to 20 times that
 of the carbonyl compound.[3]
- Catalyst: An acid catalyst is employed to facilitate the condensation reaction.

Biological Activity and Signaling Pathways

Specific studies detailing the signaling pathways affected by **Trisphenol** are not readily available. However, as a phenol derivative, it may exhibit biological activities common to this class of compounds. Phenol derivatives are known to possess a wide range of biological effects, including antimicrobial, antioxidant, and anti-inflammatory properties.[5][6][7][8][9] **Trisphenol** has been identified as a potential endocrine-disrupting compound.[1]

Trisphenol PA



Trisphenol PA is another compound that may be referred to as "**Trisphenol** A". It possesses a more complex structure than the previously described **Trisphenol**.

IUPAC Name and Chemical Structure

- IUPAC Name: 4,4'-(1-(4-(2-(4-Hydroxyphenyl)propan-2-yl)phenyl)ethane-1,1-diyl)diphenol
- Synonyms: α,α,α'-Tris(4-hydroxyphenyl)-1-ethyl-4-isopropylbenzene, TPPA

Chemical Structure:

Figure 2: Chemical Structure of Trisphenol PA.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Trisphenol** PA.

| Property | Value | Source |
|-------------------|------------------------------|--------|
| Molecular Formula | C29H28O3 | |
| Molar Mass | 424.53 g/mol | |
| Density | 1.186±0.06 g/cm³ (Predicted) | |
| Melting Point | 225°C | |
| Boiling Point | 623.1±50.0 °C (Predicted) | |
| Appearance | Powder to crystal | |
| Color | White to Almost white | |

Experimental Protocols

As with **Trisphenol**, specific and detailed public-domain experimental protocols for the synthesis of **Trisphenol** PA are scarce. Patent literature describes the synthesis of **trisphenol** compounds through the reaction of a carbonyl compound with phenols.[3]

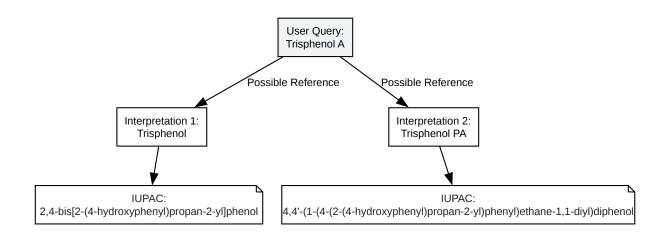
Biological Activity and Signaling Pathways



There is a lack of specific information regarding the biological activity and effects on signaling pathways for **Trisphenol** PA in the available scientific literature. As a complex phenol derivative, it may share some of the general biological properties of phenolic compounds, but specific assays are required for confirmation.[5][6][7][8][9]

Logical Relationship of "Trisphenol A" Nomenclature

The ambiguity of the term "**Trisphenol** A" can be visualized as follows:



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Figure 3: Clarification of "**Trisphenol** A" nomenclature.

In summary, while the term "**Trisphenol** A" is not standard, it likely refers to either **Trisphenol** or **Trisphenol** PA. Both are complex phenolic compounds, and detailed experimental and biological data for them are not widely available in the public domain. Further research would be required to fully characterize their synthesis, properties, and biological effects.

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